

In-Depth Technical Guide: 3-Bromo-2-methoxybenzaldehyde

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Compound of Interest

Compound Name: 3-Bromo-2-methoxybenzaldehyde

Cat. No.: B113158

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and applications of **3-Bromo-2-methoxybenzaldehyde**, a key intermediate in organic synthesis.

Core Chemical Data

3-Bromo-2-methoxybenzaldehyde, with the CAS number 88275-87-0, is a substituted aromatic aldehyde.^{[1][2][3][4][5]} Its molecular formula is C₈H₇BrO₂, corresponding to a molecular weight of 215.04 g/mol.^{[1][2]} This compound is a solid at room temperature and is classified as an irritant.

Property	Value	Source(s)
Molecular Weight	215.04 g/mol	[1] [2]
Molecular Formula	C ₈ H ₇ BrO ₂	[1]
CAS Number	88275-87-0	[1] [2] [3] [4] [5]
Physical Form	Solid	
Purity	≥97%	[1]

Synthetic Protocols

The synthesis of substituted benzaldehydes such as **3-Bromo-2-methoxybenzaldehyde** can be achieved through various established organic chemistry methodologies. A common conceptual pathway involves the bromination of a methoxybenzaldehyde precursor or the methylation of a bromohydroxybenzaldehyde.

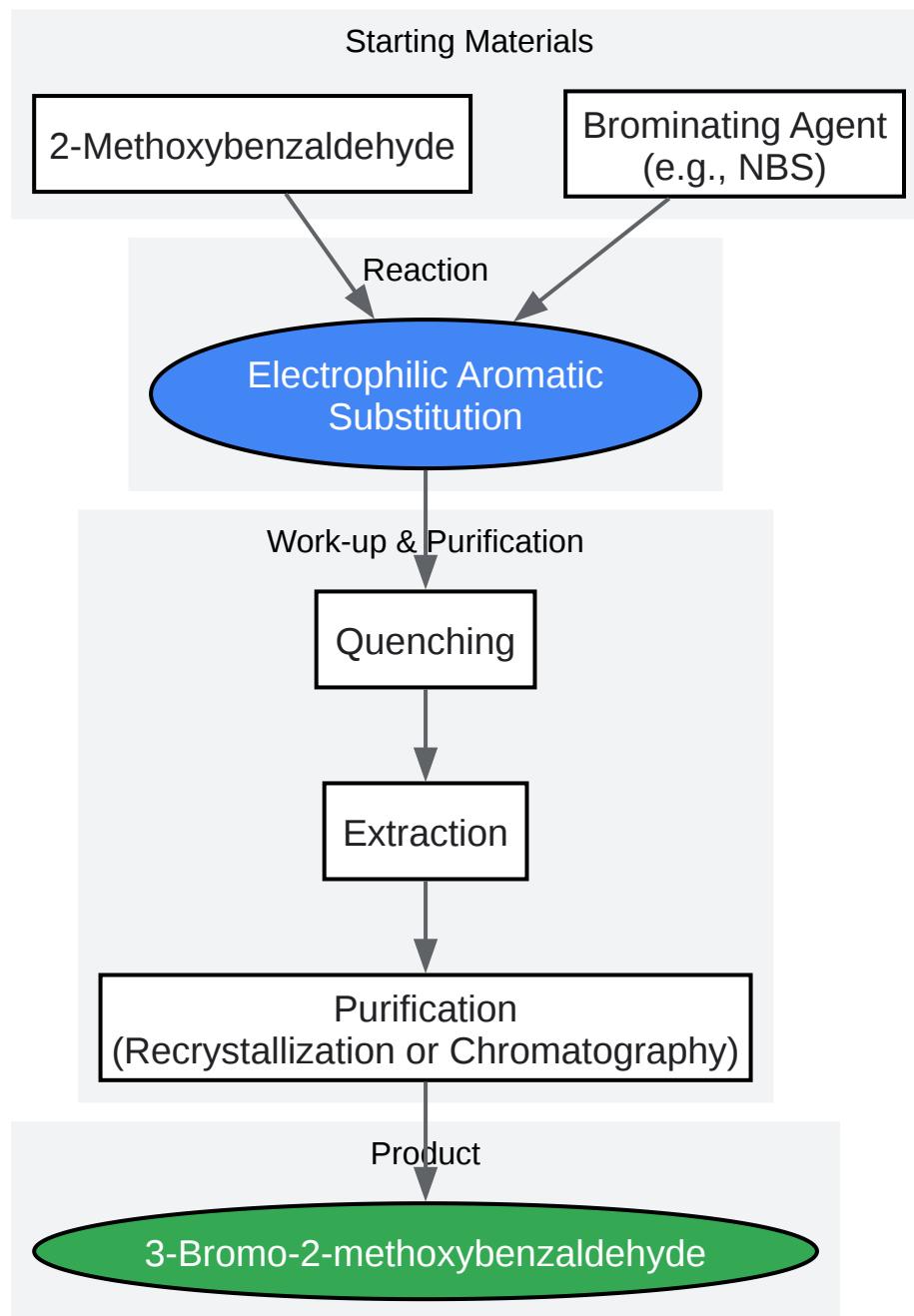
A representative synthetic approach is the bromination of 2-methoxybenzaldehyde. This electrophilic aromatic substitution reaction introduces a bromine atom onto the benzene ring. The position of bromination is directed by the existing methoxy and aldehyde groups.

Conceptual Experimental Protocol: Bromination of 2-Methoxybenzaldehyde

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve 2-methoxybenzaldehyde in a suitable inert solvent such as glacial acetic acid or a chlorinated solvent.
- **Reagent Addition:** Slowly add a brominating agent, such as N-Bromosuccinimide (NBS) or a solution of bromine in the same solvent, to the flask. The reaction is typically carried out at a controlled temperature, often at or below room temperature, to manage selectivity and prevent over-bromination.
- **Reaction Monitoring:** The progress of the reaction can be monitored by thin-layer chromatography (TLC) to determine the consumption of the starting material and the formation of the product.
- **Work-up:** Once the reaction is complete, the mixture is typically poured into water to quench any remaining brominating agent. The product can then be extracted into an organic solvent like ethyl acetate or dichloromethane.
- **Purification:** The organic layer is washed with a solution of sodium thiosulfate to remove any residual bromine, followed by a wash with brine. After drying over an anhydrous salt like magnesium sulfate, the solvent is removed under reduced pressure. The crude product can be purified by recrystallization or column chromatography to yield pure **3-Bromo-2-methoxybenzaldehyde**.

Below is a conceptual workflow for the synthesis of **3-Bromo-2-methoxybenzaldehyde**.

Conceptual Synthesis of 3-Bromo-2-methoxybenzaldehyde

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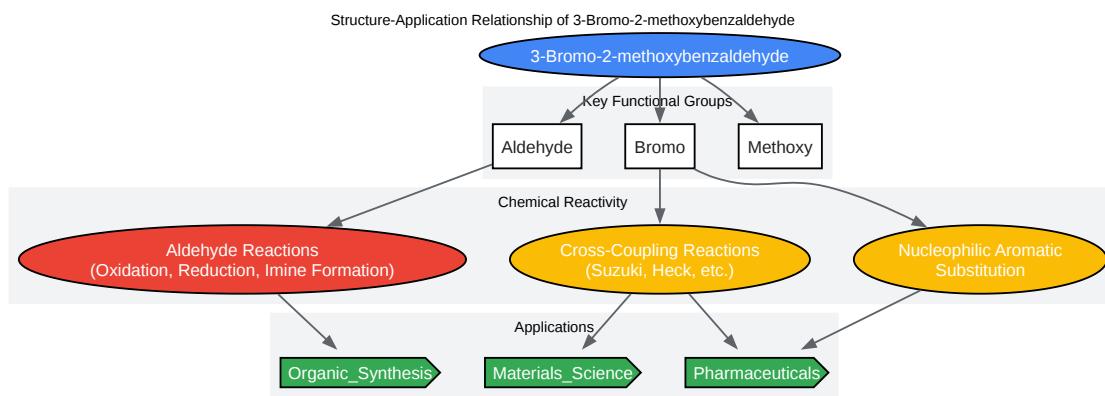
Caption: Conceptual workflow for the synthesis of **3-Bromo-2-methoxybenzaldehyde**.

Applications in Research and Development

3-Bromo-2-methoxybenzaldehyde and its isomers are valuable intermediates in the synthesis of more complex molecules, particularly in the pharmaceutical and material science sectors. The presence of the aldehyde, bromo, and methoxy functional groups allows for a variety of chemical transformations.

- **Pharmaceutical Synthesis:** These compounds serve as building blocks for the synthesis of various drug candidates. The bromine atom can be readily displaced or used in cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira) to form new carbon-carbon or carbon-heteroatom bonds, enabling the construction of complex molecular scaffolds.
- **Organic Synthesis:** In a broader synthetic context, the aldehyde group can be converted into a wide range of other functional groups, such as alcohols, carboxylic acids, and imines. This versatility makes it a useful starting material for the synthesis of a diverse array of organic compounds.
- **Materials Science:** Brominated aromatic compounds can be used in the synthesis of polymers and other advanced materials. The bromine atom can act as a site for polymerization or cross-linking, which can enhance the thermal stability and mechanical properties of the resulting materials.

The relationship between the functional groups of **3-Bromo-2-methoxybenzaldehyde** and its applications is illustrated in the diagram below.



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Caption: Relationship between the functional groups of **3-Bromo-2-methoxybenzaldehyde** and its applications.

Safety and Handling

3-Bromo-2-methoxybenzaldehyde is classified as an acute toxicant if swallowed and is a skin, eye, and respiratory irritant. Standard laboratory safety precautions should be followed when handling this compound. This includes the use of personal protective equipment (PPE) such as safety goggles, gloves, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood.

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